

Benzyl-PEG4-MS chemical formula and molecular weight

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Compound of Interest

Compound Name: Benzyl-PEG4-MS

Cat. No.: B3139467

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An In-Depth Technical Guide on **Benzyl-PEG4-MS**: Chemical Formula and Molecular Weight

This guide provides essential information regarding the chemical properties of **Benzyl-PEG4-MS**, a heterobifunctional PEG linker used in bioconjugation and drug development. The data is presented for researchers, scientists, and professionals in the field of drug development.

Chemical Properties of Benzyl-PEG4-MS

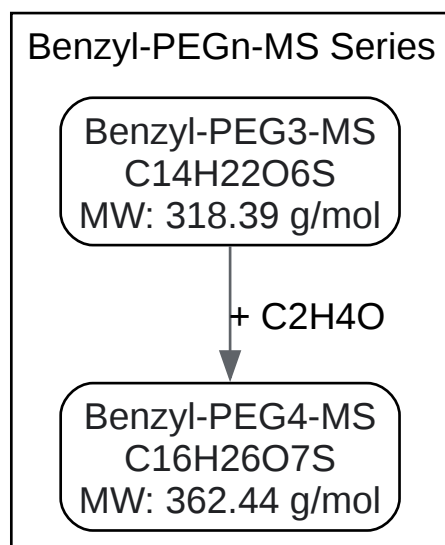
The chemical formula and molecular weight of **Benzyl-PEG4-MS** have been determined based on the structural components of the molecule. The structure consists of a benzyl group, a tetraethylene glycol (PEG4) spacer, and a mesylate group. The following table summarizes these key identifiers.

Property	Value
Chemical Formula	C16H26O7S
Molecular Weight	362.44 g/mol

The formula and molecular weight are derived from the constituent parts of **Benzyl-PEG4-MS**: a benzyl group (C7H7), a PEG4 linker (C8H16O4), and a mesylate group (CH3SO3). This information is crucial for stoichiometric calculations in experimental protocols and for the characterization of resulting conjugates. For comparison, the related compound Benzyl-PEG3-MS has a chemical formula of C14H22O6S and a molecular weight of 318.39 g/mol .[\[1\]](#)

Logical Relationship of Benzyl-PEGn-MS Series

The relationship between the length of the polyethylene glycol (PEG) chain and the overall molecular properties of the Benzyl-PEGn-MS series can be visualized. As the number of PEG units (n) increases, the molecular weight and the length of the spacer arm increase. This can be represented in a simple logical diagram.



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Caption: Increasing PEG chain length in the Benzyl-PEGn-MS series.

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References

- 1. Benzyl-PEG3-MS | C14H22O6S | CID 88592439 - PubChem [pubchem.ncbi.nlm.nih.gov]
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